

# 3-Amino-2-methylphenol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Amino-2-methylphenol

Cat. No.: B1266678

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## A Technical Overview of 3-Amino-2-methylphenol

This guide provides an in-depth look at the chemical properties of **3-Amino-2-methylphenol**, a compound of interest for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**3-Amino-2-methylphenol**, also known as 3-amino-o-cresol, is an organic compound with the CAS number 53222-92-7.<sup>[1][2]</sup> It serves as a valuable intermediate in the synthesis of various dyes and has applications in the pharmaceutical industry.<sup>[3]</sup>

## Quantitative Molecular Data

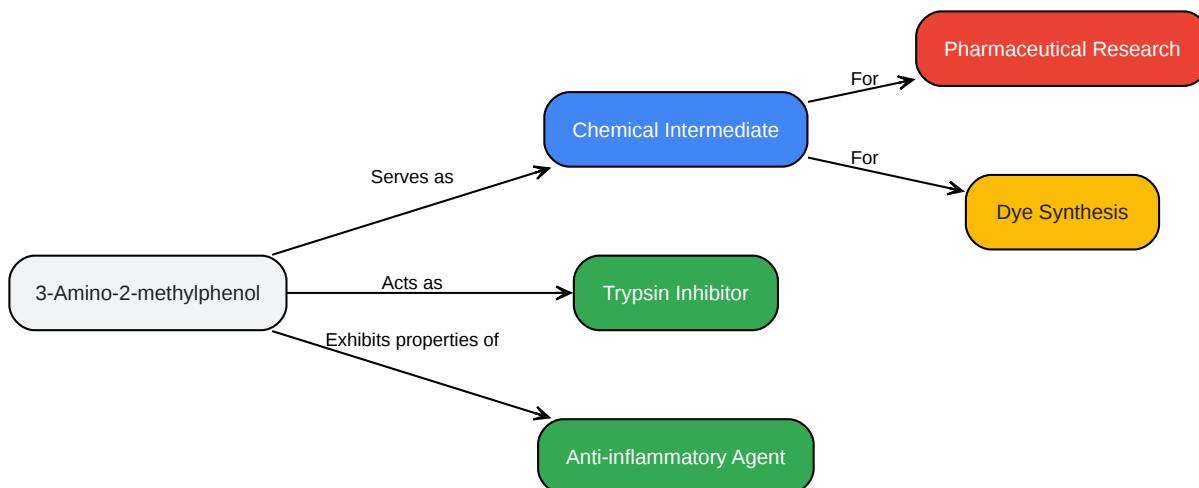
The fundamental molecular characteristics of **3-Amino-2-methylphenol** are summarized in the table below for clear reference and comparison.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	[1][2][4]
Linear Formula	H <sub>2</sub> NC <sub>6</sub> H <sub>3</sub> (CH <sub>3</sub> )OH	[2][5]
Molecular Weight	123.15 g/mol	[1][2]
Melting Point	129-130 °C	
Boiling Point	221.8 °C	[1]
Flash Point	129 °C	[1]

## Applications and Research Interest

**3-Amino-2-methylphenol** is noted for its role as a trypsin inhibitor, suggesting potential utility in therapeutic areas such as cancer therapy.[1] It has demonstrated inhibitory effects on proteases like trypsin, chymotrypsin, and elastase.[1] Furthermore, it is used in the synthesis of dyes and pharmaceuticals.[3] Research has also pointed to its anti-inflammatory properties.[1]

The following diagram illustrates the key application areas of **3-Amino-2-methylphenol** based on its chemical properties.

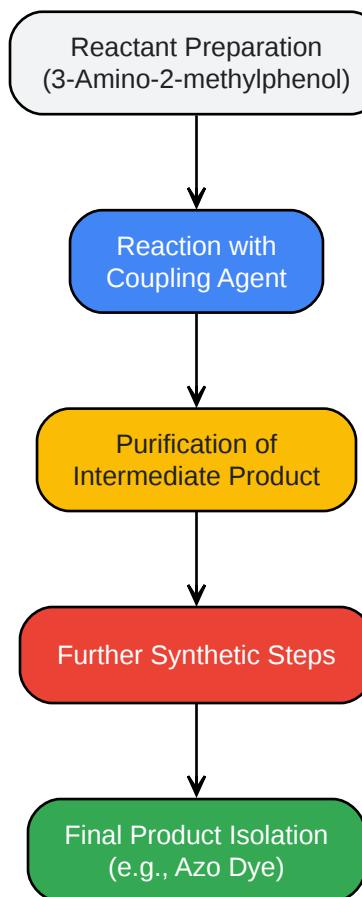


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Key applications of **3-Amino-2-methylphenol**.

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis or application of **3-Amino-2-methylphenol** are proprietary and vary by laboratory, a general workflow for its use as a chemical intermediate in synthesis is outlined below. This conceptual workflow is not from a specific cited experiment but represents a typical process in a research setting.



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Conceptual workflow for synthesis using **3-Amino-2-methylphenol**.

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## References

- 1. 3-Amino-2-methylphenol | 53222-92-7 | DCA22292 | Biosynth [biosynth.com]
- 2. scbt.com [scbt.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 3-amino-2-methylphenol [stenutz.eu]
- 5. 3-Amino-2-methylphenol (95%) - Amerigo Scientific [amerigoscientific.com]
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